

Application Note: UV-Vis Spectrophotometric Analysis of C.I. Acid Brown 121

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Compound of Interest

Compound Name: *C.I. Acid brown 121*

Cat. No.: *B13350106*

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Abstract

This application note details a standardized protocol for the qualitative and quantitative analysis of **C.I. Acid Brown 121**, a trisazo acid dye, using UV-Vis spectrophotometry. This method is crucial for quality control, concentration determination, and stability studies in various research, development, and industrial applications. The protocol outlines procedures for sample preparation, spectral acquisition, and the generation of a calibration curve for accurate quantification.

Introduction

C.I. Acid Brown 121 is a water-soluble dye with the molecular formula $C_{28}H_{16}N_8Na_2O_{14}S_2$ and a molecular weight of 798.58 g/mol .^[1] It belongs to the trisazo class of dyes and is used in various industrial applications.^{[1][2]} UV-Vis spectrophotometry provides a simple, rapid, and non-destructive method for the analysis of such dyes. The principle relies on the absorption of ultraviolet and visible light by the chromophores within the dye molecule, which is directly proportional to its concentration in a solution, as described by the Beer-Lambert Law. This document provides a comprehensive methodology for the UV-Vis spectrophotometric analysis of **C.I. Acid Brown 121**.

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Acid Brown 121	[1]
C.I. Number	33520	[1] [2]
CAS Number	6487-04-3	[1] [3]
Chemical Class	Trisazo Dye	[1] [2]
Molecular Formula	<chem>C28H16N8Na2O14S2</chem>	[1]
Molecular Weight	798.58 g/mol	[1]
Appearance	Brown Powder	[2]
Solubility	Soluble in water	[1] [2] [3]

Experimental Protocols

Materials and Equipment

- **C.I. Acid Brown 121** (analytical standard)
- Deionized water (or other appropriate solvent)
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes (various sizes)
- UV-Vis Spectrophotometer (double beam recommended)
- Quartz cuvettes (1 cm path length)
- Analytical balance

Preparation of Stock and Standard Solutions

A generalized procedure for preparing a stock solution and a series of standard solutions is as follows:

- Stock Solution (e.g., 100 mg/L):

- Accurately weigh 10.0 mg of **C.I. Acid Brown 121** powder.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Dissolve the dye in a small amount of deionized water and then dilute to the mark with deionized water.
- Mix the solution thoroughly by inversion.
- Standard Solutions:
 - Prepare a series of standard solutions by serially diluting the stock solution. For example, to prepare 10, 20, 30, 40, and 50 mg/L standards, pipette 10, 20, 30, 40, and 50 mL of the stock solution into separate 100 mL volumetric flasks and dilute to the mark with deionized water.

UV-Vis Spectrophotometric Analysis

- Instrument Setup:
 - Turn on the UV-Vis spectrophotometer and allow the lamp to stabilize.
 - Set the wavelength range for scanning (e.g., 200-800 nm).
- Determination of Wavelength of Maximum Absorbance (λ_{max}):
 - Fill a quartz cuvette with deionized water (blank).
 - Place the blank cuvette in the spectrophotometer and record a baseline spectrum.
 - Rinse and fill a cuvette with one of the standard solutions (e.g., 20 mg/L).
 - Scan the absorbance of the solution over the set wavelength range.
 - The wavelength at which the highest absorbance is recorded is the λ_{max} .
- Generation of a Calibration Curve:
 - Set the spectrophotometer to measure absorbance at the determined λ_{max} .

- Measure the absorbance of the blank (deionized water) and each of the prepared standard solutions.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).
- Analysis of an Unknown Sample:
 - Prepare the unknown sample in the same solvent as the standards. Dilute if necessary to ensure the absorbance falls within the linear range of the calibration curve.
 - Measure the absorbance of the unknown sample at the λ_{max} .
 - Use the equation from the calibration curve to calculate the concentration of **C.I. Acid Brown 121** in the unknown sample.

Data Presentation

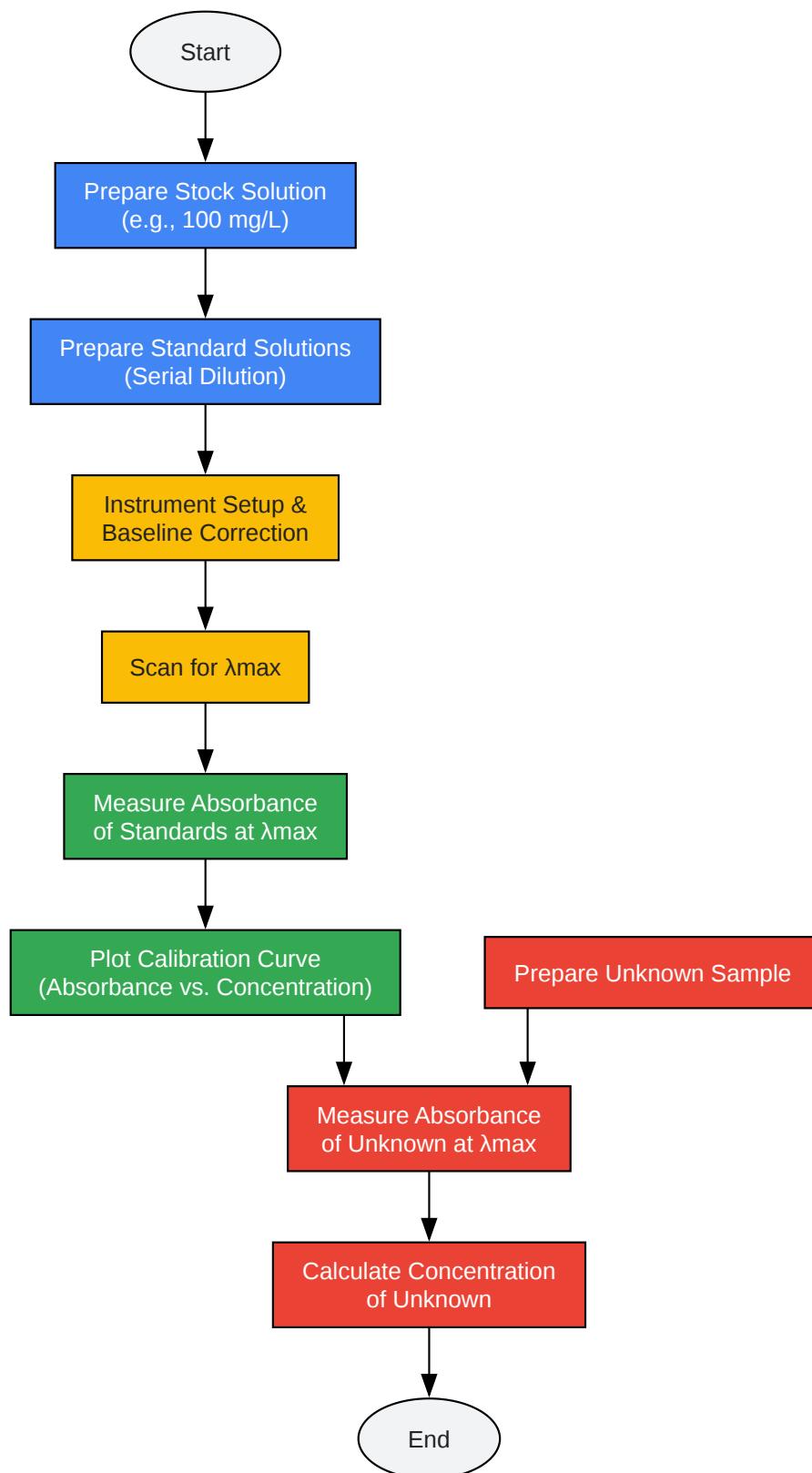
Table 1: Absorbance Data for Standard Solutions of C.I. Acid Brown 121

Concentration (mg/L)	Absorbance at λ_{max}
Standard 1 (e.g., 10)	[Absorbance Value]
Standard 2 (e.g., 20)	[Absorbance Value]
Standard 3 (e.g., 30)	[Absorbance Value]
Standard 4 (e.g., 40)	[Absorbance Value]
Standard 5 (e.g., 50)	[Absorbance Value]
Unknown Sample	[Absorbance Value]

Table 2: Calibration Curve Parameters

Parameter	Value
λ_{max}	[Determined Wavelength] nm
Slope (m)	[Value from regression]
Y-intercept (c)	[Value from regression]
Coefficient of Determination (R^2)	[Value from regression]

Visualization of Experimental Workflow

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Caption: Workflow for the UV-Vis spectrophotometric analysis of **C.I. Acid Brown 121**.

Conclusion

The protocol described in this application note provides a reliable and straightforward method for the determination of **C.I. Acid Brown 121** concentration using UV-Vis spectrophotometry. Adherence to this protocol will ensure accurate and reproducible results, which are essential for research, quality control, and various industrial applications involving this dye.

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